

An In-depth Technical Guide to the Physical Properties of 1,1-Diethoxycyclohexane

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Compound of Interest

Compound Name: 1,1-Diethoxycyclohexane

Cat. No.: B155974

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This guide provides a comprehensive overview of the key physical properties of **1,1-Diethoxycyclohexane**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development who require precise data and an understanding of the methodologies for its determination.

Core Physical Properties

1,1-Diethoxycyclohexane (CAS No. 1670-47-9) is a colorless to pale yellow liquid with a chemical formula of $C_{10}H_{20}O_2$.^{[1][2]} It is classified as a diethyl acetal of cyclohexanone and is practically insoluble in water.^{[1][2]}

Quantitative Data Summary

The physical properties of **1,1-Diethoxycyclohexane** have been determined through various experimental measurements. The following table summarizes the reported values for its boiling point and density.

Physical Property	Value	Conditions
Boiling Point	76-78 °C	at 20 mmHg[3][4][5][6]
206.4 °C	at 760 mmHg[7]	
Density	0.908 g/mL	at 25 °C[3][5][6]
0.91 g/cm ³	Not specified[7]	
0.911-0.921	at 20 °C[1][2]	
0.918 g/mL	Not specified[4]	

Experimental Protocols

The following sections detail the standard methodologies for determining the boiling point and density of a liquid compound such as **1,1-Diethoxycyclohexane**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[8] Common methods for its determination include distillation, the Thiele tube method, and the micro-reflux method.

1. Simple Distillation Method

This method is suitable for determining the boiling point of a pure liquid when a sufficient volume is available.[9]

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:
 - The liquid sample is placed in the distillation flask.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.

- The liquid is heated to a boil.
- As the vapor condenses and collects in the receiving flask, the temperature is monitored.
- The constant temperature at which the liquid distills is recorded as the boiling point.[\[9\]](#)

2. Thiele Tube Method

This micro-method is advantageous when only a small amount of the sample is available.[\[10\]](#)

- Apparatus: A Thiele tube, a small test tube, a capillary tube (sealed at one end), a thermometer, and a heat source.
- Procedure:
 - A small amount of the liquid is placed in the small test tube.
 - The capillary tube is inverted (open end down) and placed into the test tube containing the liquid.
 - The test tube is attached to the thermometer and placed in the Thiele tube containing heating oil.
 - The Thiele tube is gently heated.[\[10\]](#)
 - As the temperature rises, a stream of bubbles will emerge from the capillary tube.[\[10\]](#)[\[11\]](#)
 - Heating is stopped, and the temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.[\[10\]](#)[\[11\]](#)

Determination of Density

Density is the mass of a substance per unit volume.[\[12\]](#) For a liquid, it is typically determined by measuring the mass of a known volume.

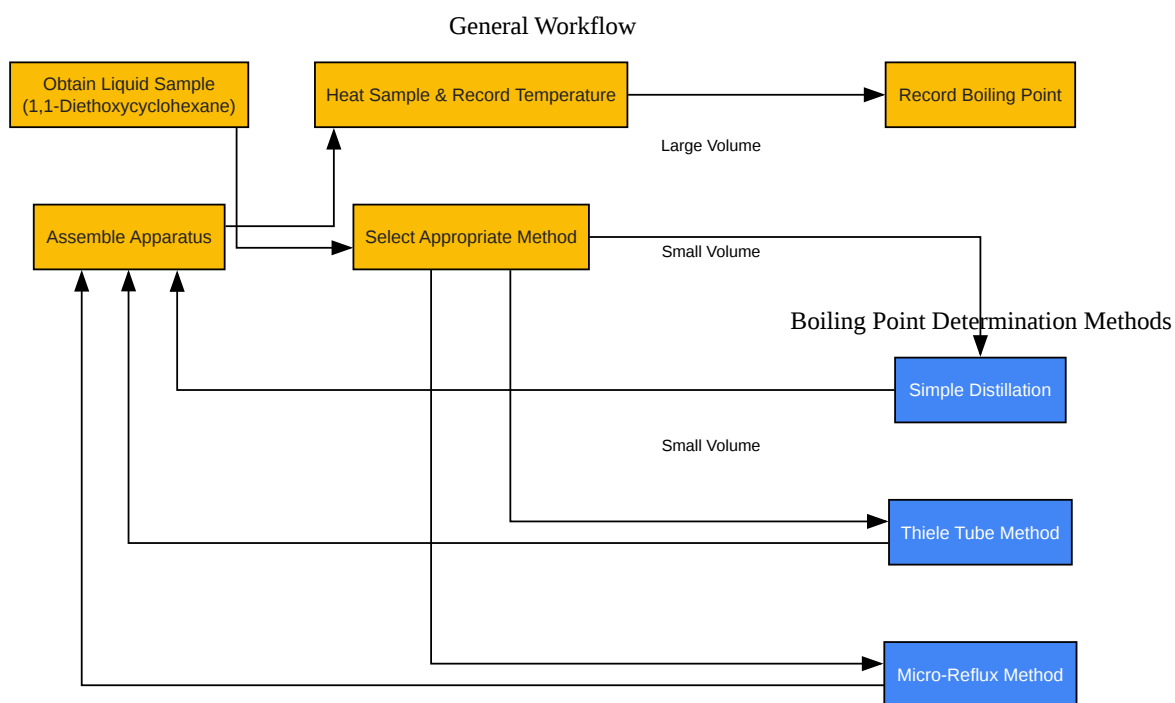
1. Mass and Volume Measurement

This is a straightforward and common method for determining the density of a liquid.[\[13\]](#)

- Apparatus: A graduated cylinder or a pycnometer (for higher accuracy), and an electronic balance.
- Procedure:
 - The mass of a clean, dry graduated cylinder is measured using an electronic balance.[\[13\]](#)
 - A specific volume of the liquid is carefully added to the graduated cylinder, and the volume is read from the bottom of the meniscus.[\[13\]](#)
 - The combined mass of the graduated cylinder and the liquid is measured.[\[13\]](#)
 - The mass of the liquid is calculated by subtracting the mass of the empty cylinder.
 - The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[14\]](#) To ensure accuracy, the measurements should be repeated and the average value taken.[\[13\]](#)[\[14\]](#)

Visualizations

The following diagrams illustrate the logical workflow for the experimental determination of the physical properties discussed.



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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Density Determination.

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